

A Comprehensive Technical Guide to DTS(FBTTh2)2 for Advanced Research

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Compound of Interest

Compound Name: DTS(FBTTh2)2

Cat. No.: B12056953

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An in-depth exploration of the chemical properties, safety data, and applications of the small-molecule donor **DTS(FBTTh2)2**, tailored for researchers, scientists, and drug development professionals.

CAS Number: 1402460-84-7

Material Overview

7,7'-[4,4-Bis(2-ethylhexyl)-4H-silolo[3,2-b:4,5-b']dithiophene-2,6-diyl]bis[6-fluoro-4-(5'-hexyl-[2,2'-bithiophen]-5-yl)benzo[c][1][2][3]thiadiazole], commonly known as **DTS(FBTTh2)2** or F-DTS, is a D-A-D (donor-acceptor-donor) type low band-gap small-molecule donor.[1][2] It is a significant semiconducting material utilized in the fabrication of solution-processed bulk heterojunction (BHJ) organic solar cells (OSCs).[2][4] Its molecular structure is designed to facilitate efficient charge transport and light absorption, key characteristics for high-performance organic photovoltaic devices.[4] The material is noted for its high thermal stability and tunable crystallinity, which can be enhanced through the use of additives like diiodooctane (DIO) or by thermal annealing, leading to improved device performance.[2]

Material Safety and Handling

The material safety data for **DTS(FBTTh2)2** indicates that it is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008.^[1] However, it is classified as a combustible solid. Standard laboratory safety protocols should be followed, including wearing appropriate personal protective equipment such as gloves and eye protection.^[1] Handling should be carried out in a well-ventilated area to avoid inhalation of any dust.^[1]

Emergency Procedures:

- Inhalation: Move the individual to fresh air. Seek medical attention if discomfort persists.^[1]
- Skin Contact: Rinse the affected area with water.^[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so.^[1]
- Ingestion: Rinse mouth with water. Seek medical attention if the person feels unwell.^[1]

Physicochemical and Electronic Properties

DTS(FBTTh2)2 is a purple, solid powder with the chemical formula $C_{64}H_{72}F_2N_4S_8Si$ and a molecular weight of 1219.89 g/mol.^[2] Its solubility is a critical factor for its application in solution-processed devices.

Property	Value	Reference
CAS Number	1402460-84-7	[2]
Chemical Formula	C64H72F2N4S8Si	[2]
Molecular Weight	1219.89 g/mol	[2]
Physical State	Solid: Powder	[1]
Color	Purple	[1]
HOMO Level	-5.12 eV	[2][3]
LUMO Level	-3.34 eV	[2][3]
λ_{max} (in chloroform)	590 nm	
Solubility	Chloroform: Soluble Chlorobenzene: Soluble	[2][3]

Applications in Organic Photovoltaics

DTS(FBTTh2)2 is primarily used as a donor material in organic solar cells.[4] It is typically blended with an acceptor material, such as a fullerene derivative (e.g., PC71BM) or a non-fullerene acceptor, to form the active layer of the solar cell.[4][5] The performance of these devices is highly dependent on the morphology of the active layer, which can be optimized through various processing techniques.[6]

Device Performance

Organic solar cells fabricated with **DTS(FBTTh2)2** have demonstrated high power conversion efficiencies (PCEs). The performance metrics of a typical device are summarized below.

Parameter	Value	Reference
Short-Circuit Current (Jsc)	12.8 mA/cm ²	
Open-Circuit Voltage (Voc)	0.81 V	
Fill Factor (FF)	0.68	
Power Conversion Efficiency (PCE)	7.0%	

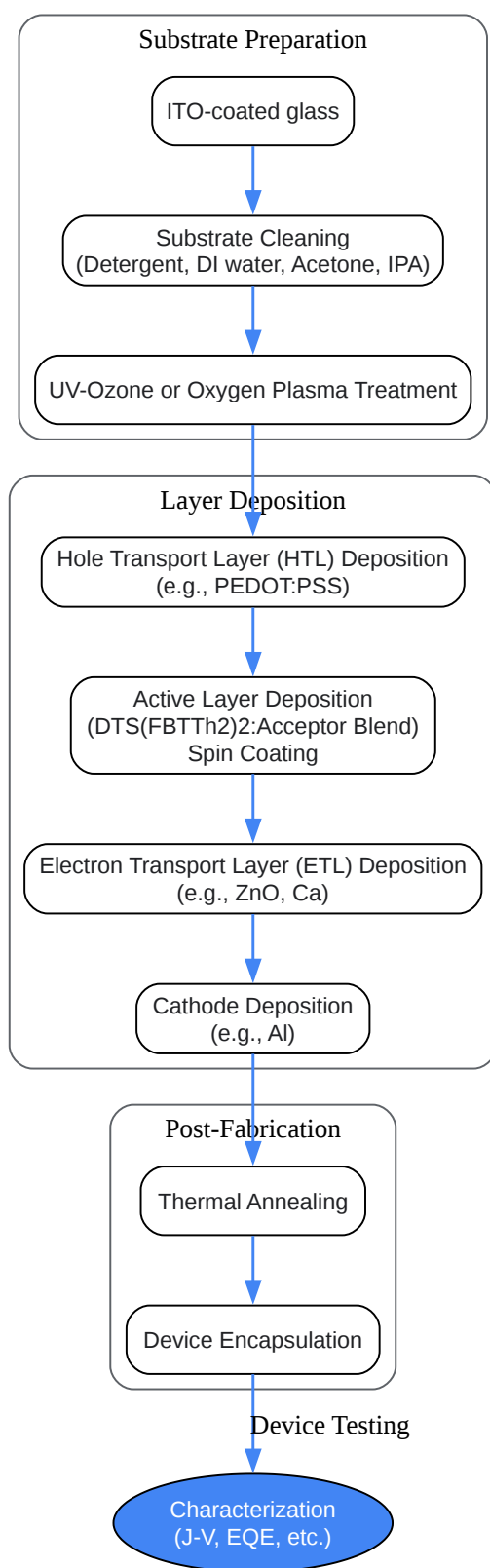
Experimental Protocols

Synthesis of DTS(FBTTh2)2

While detailed synthesis protocols are often proprietary, the general approach involves multi-step organic synthesis. A key reaction is the Suzuki-Miyaura coupling, which is a versatile method for creating carbon-carbon bonds. Fine-tuned conditions for these coupling reactions are crucial for achieving high yields and purity of the final product.

Fabrication of Organic Solar Cells

The following is a generalized workflow for the fabrication of a bulk heterojunction organic solar cell using **DTS(FBTTh2)2**.

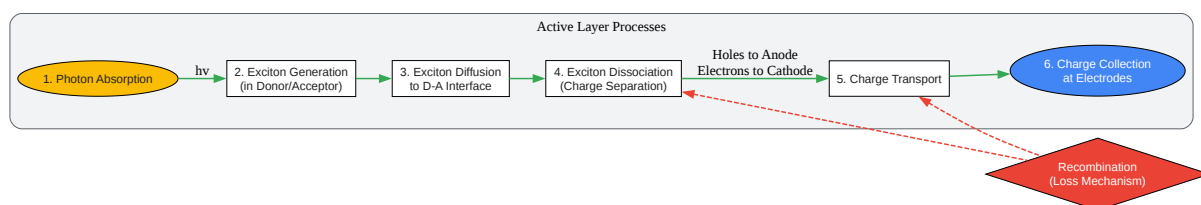


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Caption: Workflow for Organic Solar Cell Fabrication.

Physical Processes in a DTS(FBTTh2)2-based Solar Cell

The operation of an organic solar cell involves a series of photophysical processes. The following diagram illustrates the key steps from light absorption to charge collection.



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Caption: Photophysical Processes in an Organic Solar Cell.

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